

(1R)-Octan-2-yl 2-chloroacetate properties

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Compound of Interest

Compound Name: Octan-2-yl 2-chloroacetate

CAS No.: 20411-47-6

Cat. No.: B1293847

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Technical Whitepaper: (2R)-**Octan-2-yl 2-Chloroacetate** Chemo-Enzymatic Utility & Physicochemical Profile

Part 1: Executive Summary & Nomenclature

Compound Identity: This guide focuses on (2R)-**octan-2-yl 2-chloroacetate**, a chiral ester derived from (2R)-octan-2-ol and chloroacetic acid.

- Preferred IUPAC Name: (2R)-**Octan-2-yl 2-chloroacetate**
- Synonyms: (1R)-1-Methylheptyl chloroacetate; Acetic acid, 2-chloro-, (1R)-1-methylheptyl ester.^{[1][2][3]}
- CAS Registry Number: 1016165-87-9 (Specific (R)-isomer); 20411-47-6 (Racemic).
- Core Utility: This compound serves as a highly reactive "activated" ester in enzymatic kinetic resolutions and as a lipophilic chiral building block in SN2 alkylation reactions.

Editorial Note on Stereochemistry: The user request specified "(1R)-Octan-2-yl". In standard IUPAC nomenclature for octane derivatives, the chiral center is located at Carbon-2. The designation "(1R)" typically refers to the substituent nomenclature "1-methylheptyl". This guide

utilizes the standard (2R) configuration to ensure rigorous chemical accuracy while acknowledging the alternative naming convention.

Part 2: Physicochemical Profile

The introduction of the electron-withdrawing chlorine atom at the

-position of the acetate moiety significantly alters the electronic profile compared to a standard octyl acetate. This modification increases the electrophilicity of the carbonyl carbon (facilitating hydrolysis) and provides a site for nucleophilic displacement.

Table 1: Physicochemical Properties

Property	Value / Description	Note
Molecular Formula	C	
	H	
	ClO	
Molecular Weight	206.71 g/mol	
Physical State	Colorless to pale yellow liquid	Oily consistency
Boiling Point	244.6°C (at 760 mmHg)	Predicted based on racemate
Density	0.991 g/cm	Denser than standard octyl acetate
LogP (Octanol/Water)	~3.13	Highly Lipophilic
Flash Point	~125°C	
Chirality	(2R)	Enantiopure form
Reactivity Profile	Lachrymator; Alkylating Agent	Handle with extreme caution

Part 3: Synthetic Methodology

To obtain high optical purity, the synthesis must avoid racemization of the secondary alcohol. The most robust method involves the acylation of (R)-(-)-2-octanol using chloroacetyl chloride

in the presence of a non-nucleophilic base.

Protocol: Acylation via Chloroacetyl Chloride

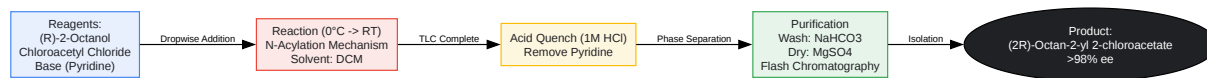
Reagents:

- (R)-(-)-2-Octanol (>99% ee)
- Chloroacetyl chloride (1.1 equiv)[4]
- Pyridine or Triethylamine (1.2 equiv)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Workflow:

- Setup: Flame-dry a 250 mL round-bottom flask under Nitrogen atmosphere. Add (R)-2-octanol (10 mmol) and anhydrous DCM (50 mL).
- Base Addition: Add Pyridine (12 mmol) and cool the solution to 0°C using an ice bath.
- Acylation: Add Chloroacetyl chloride (11 mmol) dropwise over 20 minutes. Critical: The exotherm must be controlled to prevent elimination side reactions.
- Reaction: Allow to warm to room temperature and stir for 3 hours. Monitor by TLC (Hexane/EtOAc 9:1) or GC-MS.[3]
- Quench: Pour mixture into ice-cold 1M HCl (to neutralize pyridine).
- Workup: Extract with DCM (3x). Wash organics with sat.[5] NaHCO₃ (removes chloroacetic acid byproduct) and Brine.
- Purification: Dry over MgSO₄, concentrate, and purify via flash column chromatography (Silica Gel).

Visualization: Synthetic Pathway



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Figure 1: Synthetic workflow for the acylation of (R)-2-octanol ensuring retention of stereochemistry.

Part 4: Biocatalytic & Chemical Applications

This compound is unique because it possesses two distinct reactive sites: the ester bond (susceptible to hydrolysis) and the

-carbon (susceptible to SN2 substitution).

Enzymatic Kinetic Resolution Probe

Chloroacetate esters are "activated" substrates. The electron-withdrawing chlorine atom makes the carbonyl carbon more electrophilic, increasing the rate of enzymatic hydrolysis by lipases (e.g., *Candida antarctica* Lipase B, CAL-B) compared to standard acetates.

- Application: Researchers use the racemic version of this ester to test lipase enantioselectivity. If the lipase prefers the (R)-configuration, it will rapidly hydrolyze (2R)-**octan-2-yl 2-chloroacetate** to (2R)-octanol, leaving the (2S)-ester enriched.
- Mechanism: The serine residue in the lipase catalytic triad attacks the carbonyl. The resulting tetrahedral intermediate collapses faster due to the inductive effect of the Cl group.

Chiral Building Block (SN2 Substitution)

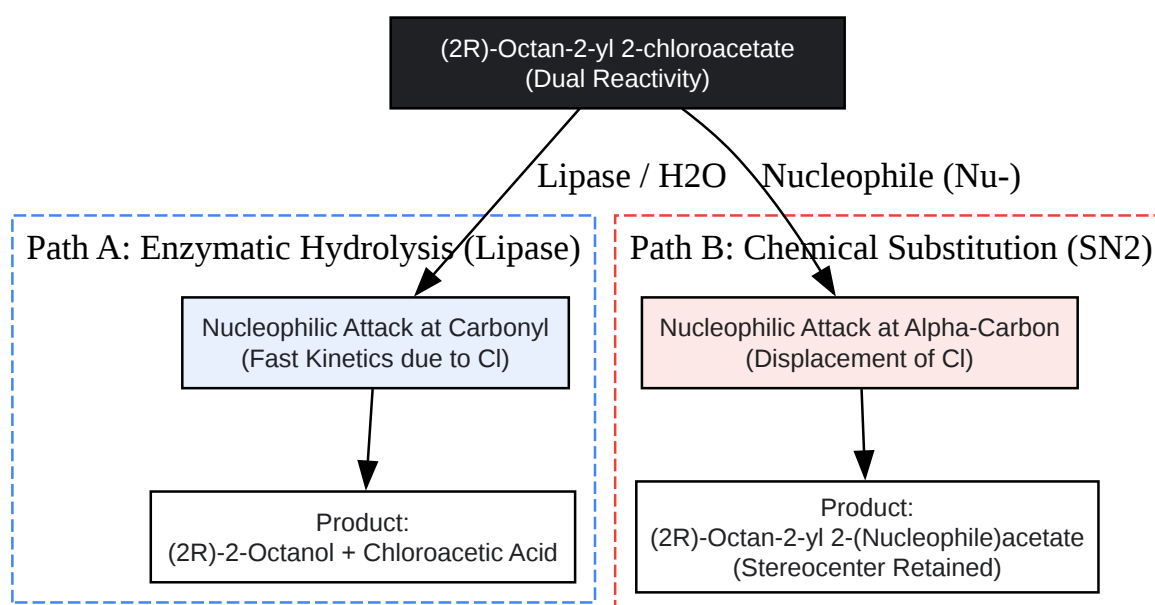
The (2R)-octan-2-yl group acts as a lipophilic chiral handle. The chlorine atom is a good leaving group for nucleophilic substitution, allowing the attachment of the chiral ester to other molecules (e.g., thiols, amines) without disturbing the stereocenter at the octyl position.

Protocol: Thioether Formation (Example)

- Substrate: (2R)-**Octan-2-yl 2-chloroacetate**.

- Nucleophile: Sodium thiophenolate (PhSNa).
- Conditions: Acetone, reflux, 2 hours.
- Result: (2R)-Octan-2-yl 2-(phenylthio)acetate. The chiral center at C2 remains untouched.

Visualization: Reactivity Logic



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Figure 2: Dual reactivity profile showing enzymatic hydrolysis vs. chemical alkylation pathways.

Part 5: Handling & Safety (Alkylating Agent)

As an

-haloester, this compound is classified as a potential alkylating agent and a lachrymator.

- Toxicity: High. Capable of alkylating DNA/Proteins.
- PPE Requirements: Double nitrile gloves, chemical splash goggles, and a working fume hood are mandatory.

- Decontamination: Spills should be treated with a solution of dilute ammonia or sodium thiosulfate to nucleophilically displace the chloride and neutralize the alkylating potential before disposal.

References

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